

An In-depth Technical Guide to 4-Vinylbenzyl Acetate: Chemical Properties and Structure

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Compound of Interest

Compound Name: 4-Vinylbenzyl acetate

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Introduction

4-Vinylbenzyl acetate, a derivative of styrene, is a versatile bifunctional monomer utilized in the synthesis of a wide range of polymers. Its unique structure, incorporating both a polymerizable vinyl group and a reactive benzyl acetate moiety, allows for the creation of functional polymers with tailored properties. This technical guide provides a comprehensive overview of the chemical properties, structure, and experimental protocols related to **4-Vinylbenzyl acetate**, serving as a vital resource for professionals in research and development.

Chemical Structure and Identification

4-Vinylbenzyl acetate, with the IUPAC name (4-ethenylphenyl)methyl acetate, possesses a molecular formula of C₁₁H₁₂O₂.^{[1][2]} The structure features a vinyl group and an acetoxyethyl group attached to a benzene ring at the 1 and 4 positions, respectively.

Molecular Structure:

Caption: Chemical structure of **4-Vinylbenzyl acetate**.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	1592-12-7 [1] [2]
Molecular Formula	C ₁₁ H ₁₂ O ₂ [1] [2]
Molecular Weight	176.21 g/mol [1]
IUPAC Name	(4-ethenylphenyl)methyl acetate [1] [2]
InChI Key	LEIKPUSDAWATBV-UHFFFAOYSA-N
SMILES	CC(=O)OCC1=CC=C(C=C)C=C1 [2]
Synonyms	p-Acetoxyethylstyrene, 4-Ethenylphenyl methyl acetate [3] [4]

Physicochemical Properties

4-Vinylbenzyl acetate is a clear, light yellow to light pink liquid under standard conditions.[\[2\]](#) It is susceptible to polymerization, especially when exposed to heat or light, and is therefore often stabilized with inhibitors like hydroquinone.[\[3\]](#)

Table 2: Physicochemical Data

Property	Value
Boiling Point	125 °C at 12.0 mmHg [3]
Density	1.047 g/cm ³ [4]
Refractive Index	1.5355 to 1.5385 (20°C, 589 nm) [2]
Flash Point	>93 °C [3]
Vapor Pressure	0.0194 mmHg at 25°C [4]
Solubility	Soluble in many organic solvents.
Storage Temperature	2-8 °C, sealed in a dry environment

Spectroscopic Data

The structural features of **4-Vinylbenzyl acetate** can be confirmed through various spectroscopic techniques.

¹H NMR Spectroscopy: The proton NMR spectrum exhibits characteristic signals for the vinyl, aromatic, benzylic, and acetyl protons.

¹³C NMR Spectroscopy: The carbon NMR spectrum provides distinct signals for each carbon atom in the molecule, confirming the presence of the vinyl, aromatic, ester carbonyl, benzylic, and methyl carbons.

Infrared (IR) Spectroscopy: The IR spectrum of **4-Vinylbenzyl acetate** shows key absorption bands corresponding to its functional groups. A strong absorption around $1730\text{-}1740\text{ cm}^{-1}$ is indicative of the C=O stretch of the ester.^[5] The C-O stretching of the ester appears in the $1200\text{-}1300\text{ cm}^{-1}$ region. The vinyl group is characterized by C=C stretching around 1630 cm^{-1} and C-H out-of-plane bending vibrations. Aromatic C-H and C=C stretching bands are also present. The infrared spectrum is stated to conform to the structure of the compound.^[2]

Mass Spectrometry (MS): The exact mass of **4-Vinylbenzyl acetate** is 176.083729621 Da.^[1] Mass spectrometry would show a molecular ion peak corresponding to this mass, along with fragmentation patterns characteristic of the loss of the acetyl group and other fragments.

Reactivity and Polymerization

The reactivity of **4-Vinylbenzyl acetate** is dominated by its two primary functional groups: the vinyl group and the benzyl acetate group.

Polymerization: The vinyl group readily undergoes free-radical polymerization, making **4-Vinylbenzyl acetate** a valuable monomer for producing a variety of polymers.^[6] It can be homopolymerized or copolymerized with other monomers to introduce the acetoxyethyl functionality into the polymer backbone.^[6] This polymerization can be initiated thermally or with chemical initiators.



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Caption: General workflow for the polymerization of **4-Vinylbenzyl acetate**.

Reactions of the Benzyl Acetate Group: The ester linkage in the benzyl acetate moiety can be hydrolyzed under acidic or basic conditions to yield poly(4-vinylbenzyl alcohol). This post-polymerization modification allows for the creation of hydrophilic polymers from a more hydrophobic precursor.

Experimental Protocols

Synthesis of **4-Vinylbenzyl Acetate**:

A common method for the synthesis of **4-Vinylbenzyl acetate** involves the reaction of 4-vinylbenzyl chloride with an acetate salt.

- **Reactants:** 4-vinylbenzyl chloride, potassium acetate.
- **Inhibitor:** A polymerization inhibitor such as t-butylcatechol is added to prevent the polymerization of the vinyl group during the reaction.
- **Solvent:** A polar aprotic solvent like dimethyl sulfoxide (DMSO) is typically used.
- **Procedure:**
 - A mixture of 4-vinylbenzyl chloride, potassium acetate, and the polymerization inhibitor in DMSO is prepared in a round-bottom flask equipped with a condenser.
 - The reaction mixture is heated (e.g., to 40°C) and stirred under an inert atmosphere (e.g., nitrogen) for an extended period (e.g., 20 hours).

- Upon completion of the reaction, the product is isolated by adding a non-polar solvent like ether, followed by washing the organic phase with water to remove the inorganic salts and DMSO.
- The organic layer is then dried over an anhydrous drying agent (e.g., Na₂SO₄).
- The solvent is removed under reduced pressure to yield **4-vinylbenzyl acetate**.

Safety Information

4-Vinylbenzyl acetate is classified as an irritant.[1][7]

GHS Hazard Statements:

- H315: Causes skin irritation.[1][7]
- H319: Causes serious eye irritation.[1][7]
- H335: May cause respiratory irritation.[1][7]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

It is essential to handle this chemical in a well-ventilated area and to use appropriate personal protective equipment.

Conclusion

4-Vinylbenzyl acetate is a key monomer in polymer chemistry, offering a versatile platform for the synthesis of functional polymers. Its well-defined chemical structure and predictable reactivity make it a valuable tool for researchers and scientists in various fields, including materials science and drug development. A thorough understanding of its chemical properties,

spectroscopic data, and safe handling procedures is crucial for its effective and safe utilization in the laboratory and in industrial applications.

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